

# 4-Methoxy-3,5-dimethylaniline CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylaniline

Cat. No.: B181746

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## In-Depth Technical Guide: 4-Methoxy-3,5-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxy-3,5-dimethylaniline**, a substituted aniline derivative of interest in various chemical and pharmaceutical research fields. This document details its chemical and physical properties, outlines potential synthetic routes, and explores its potential biological significance, with a focus on data relevant to drug discovery and development.

## Core Chemical Data

CAS Number: 39785-37-0[\[1\]](#)[\[2\]](#)

Molecular Formula: C<sub>9</sub>H<sub>13</sub>NO[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight: 151.21 g/mol [\[1\]](#)[\[2\]](#)

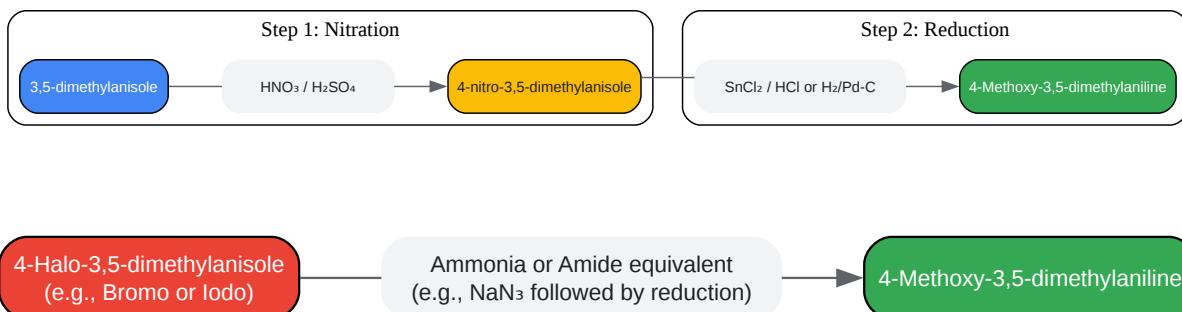
Property	Value	Source
CAS Number	39785-37-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	151.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	4-methoxy-3,5-dimethylaniline	<a href="#">[1]</a>
Synonyms	4-Amino-2,6-dimethylanisole, 3,5-dimethyl-4-methoxyaniline	<a href="#">[1]</a>
Melting Point	57.0-64.0 °C	
Predicted XlogP	1.9	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Cream to green to brown crystals or powder	

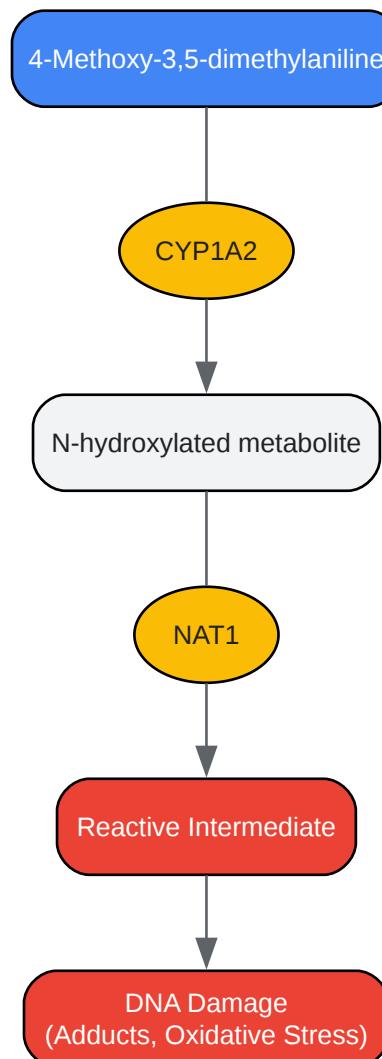
## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the direct synthesis of **4-Methoxy-3,5-dimethylaniline** is not readily available in the searched literature, plausible synthetic routes can be devised based on established organic chemistry principles and procedures for analogous compounds. Two potential strategies are outlined below.

### Method 1: Reduction of a Nitroaromatic Precursor

This common and effective method for synthesizing anilines involves the reduction of a corresponding nitro compound. The workflow for this approach is as follows:



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## References

- 1. 4-Methoxy-3,5-dimethylaniline | C9H13NO | CID 4166097 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. [cenmed.com](http://cenmed.com) [cenmed.com]

- 3. PubChemLite - 4-methoxy-3,5-dimethylaniline (C9H13NO) [pubchemlite.lcsb.uni.lu]
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